Application Notes and Protocols for GsMTx4 TFA Salt

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*GsMTx4*
CAS No.:	*1209500-46-8*
Cat. No.:	*B612330*

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Topic: Protocol for Dissolving and Storing **GsMTx4** TFA Salt

Audience: Researchers, scientists, and drug development professionals.

Introduction

GsMTx4 is a peptide toxin isolated from the venom of the tarantula Grammostola spatulata. As a trifluoroacetate (TFA) salt, **GsMTx4** is a potent and selective inhibitor of cationic mechanosensitive ion channels, including members of the Piezo and TRP channel families.[1][2][3] Its ability to block these channels makes it an invaluable pharmacological tool for investigating the physiological and pathological roles of mechanotransduction in various cellular processes.[1] Proper handling, dissolution, and storage of the **GsMTx4** TFA salt are critical to ensure its stability and activity in experimental settings. These application notes provide a detailed protocol for the effective reconstitution and storage of **GsMTx4** TFA salt.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **GsMTx4** TFA salt is provided in the table below. Note that the molecular weight can vary slightly between suppliers due to the

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amount of TFA salt associated with the peptide.

Property	Value	Source(s)
Molecular Weight (Free Base)	~4095.84 g/mol	[1][3][4]
Molecular Weight (as TFA salt)	~4215.91 g/mol	[2][5]
Appearance	White to off-white solid	[1]
Purity	≥95% (typically by HPLC)	[6]

Solubility Data

GsMTx4 TFA salt exhibits solubility in aqueous solutions and some organic solvents. The choice of solvent will depend on the experimental requirements and the desired stock concentration. It is recommended to perform a small-scale solubility test before preparing a large stock solution. To enhance solubility, warming the solution to 37°C and using an ultrasonic bath may be beneficial.[2][7]

Solvent	Solubility	Notes	Source(s)
Water	≥ 1 mg/mL to 66.66 mg/mL	Sonication is recommended to aid dissolution.	[2][5][6][8][9]
DMSO	≥ 50 mg/mL to 100 mg/mL	Use of freshly opened DMSO is recommended as it is hygroscopic.	[4][7]
PBS	50 mg/mL	Sonication may be required.	[4]

Experimental Protocols

Materials

- **GsMTx4** TFA salt

- Sterile, high-purity water (e.g., Milli-Q or equivalent) or anhydrous DMSO
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Ultrasonic bath

Protocol for Reconstitution of **GsMTx4** TFA Salt

This protocol describes the preparation of a stock solution. It is crucial to avoid repeated freeze-thaw cycles, which can degrade the peptide.[2]

- Pre-equilibration: Before opening, bring the vial of **GsMTx4** TFA salt to room temperature for at least 15-20 minutes. This prevents condensation from forming on the lyophilized powder.
- Solvent Selection: Choose an appropriate solvent based on the solubility data in Section 3 and the requirements of your downstream experiments. For most cell-based assays, initial reconstitution in water or a buffer compatible with your experimental system is recommended. For higher concentrations, DMSO can be used.
- Calculation of Solvent Volume: Calculate the required volume of solvent to achieve the desired stock concentration.
    - Example for a 1 mM stock solution using the free base molecular weight (4095.84 g/mol): To prepare 100 µL of a 1 mM stock solution from 1 mg of **GsMTx4** TFA salt:
        - Volume (L) = (Mass (g) / Molecular Weight (g/mol)) / Concentration (mol/L)
        - Volume (µL) = ((0.001 g / 4095.84 g/mol) / 0.001 mol/L) * 1,000,000 µL/L ≈ 244.1 µL
- Dissolution:
    - Carefully open the vial and add the calculated volume of the chosen solvent.
    - Recap the vial and gently vortex to mix.

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- If the peptide does not fully dissolve, sonicate the vial in an ultrasonic bath for short intervals (1-2 minutes) until the solution is clear.[4][5][8] Warming the solution to 37°C can also aid dissolution.[2][7]

- Aliquoting and Storage:
  - Once fully dissolved, centrifuge the vial briefly to collect the solution at the bottom.
  - Aliquot the stock solution into sterile, low-protein-binding polypropylene tubes in volumes appropriate for single-use experiments. This will minimize waste and prevent degradation from multiple freeze-thaw cycles.
  - Clearly label each aliquot with the peptide name, concentration, date of preparation, and solvent.

Storage and Stability

Proper storage is essential to maintain the biological activity of **GsMTx4**.

Form	Storage Temperature	Duration	Notes	Source(s)
Lyophilized Powder	-20°C	1-3 years	Store in a desiccated, dark environment.	[2][4][5][8]
-80°C	2 years	Store in a desiccated, dark environment.	[4]	
In Solvent	-20°C	1 month	Avoid repeated freeze-thaw cycles.	[2][4]
-80°C	6 months - 1 year	Preferred for long-term storage of solutions.	[2][4][8][9]	

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Safety Precautions

GsMTx4 is a spider venom peptide and should be handled with care. While it is not classified as a hazardous substance, standard laboratory safety practices should be followed.[10]

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle the lyophilized powder in a way that avoids inhalation of dust.
- In case of contact with skin or eyes, wash the affected area thoroughly with water.[10]
- Consult the Material Safety Data Sheet (MSDS) for complete safety information.[10]

Visualization of Experimental Workflow

The following diagram illustrates the recommended workflow for preparing a **GsMTx4** stock solution.



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Caption: Workflow for **GsMTx4** TFA salt reconstitution and storage.

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